

Deacetylnomilin: A Comparative Analysis of its Anticancer Effects Across Diverse Cancer Models

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Compound of Interest

Compound Name: *Deacetylnomilin*

Cat. No.: *B2938168*

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For Researchers, Scientists, and Drug Development Professionals

Deacetylnomilin (DAN), a naturally occurring limonoid found in citrus fruits, has emerged as a compound of interest in oncology research due to its potent antiproliferative effects. This guide provides a comprehensive cross-validation of DAN's efficacy in various cancer models, presenting available experimental data to offer an objective comparison of its performance and to elucidate its mechanism of action.

Quantitative Analysis of Anticancer Activity

The in vitro efficacy of **Deacetylnomilin** has been evaluated against several human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀), a measure of a drug's potency, is a key parameter in these assessments. While extensive data across a wide range of cancer models for **Deacetylnomilin** is still emerging, preliminary findings indicate significant bioactivity.

Cancer Cell Line	Cancer Type	IC ₅₀ Value	Reference
Estrogen Receptor-Positive (ER+)	Breast Cancer	0.005 µg/mL	[1] (--INVALID-LINK--)

Further research is required to establish a broader profile of **Deacetylnomilin**'s activity across a more comprehensive panel of cancer cell lines.

In comparison, other citrus limonoids have also demonstrated anticancer properties, although with varying potencies.

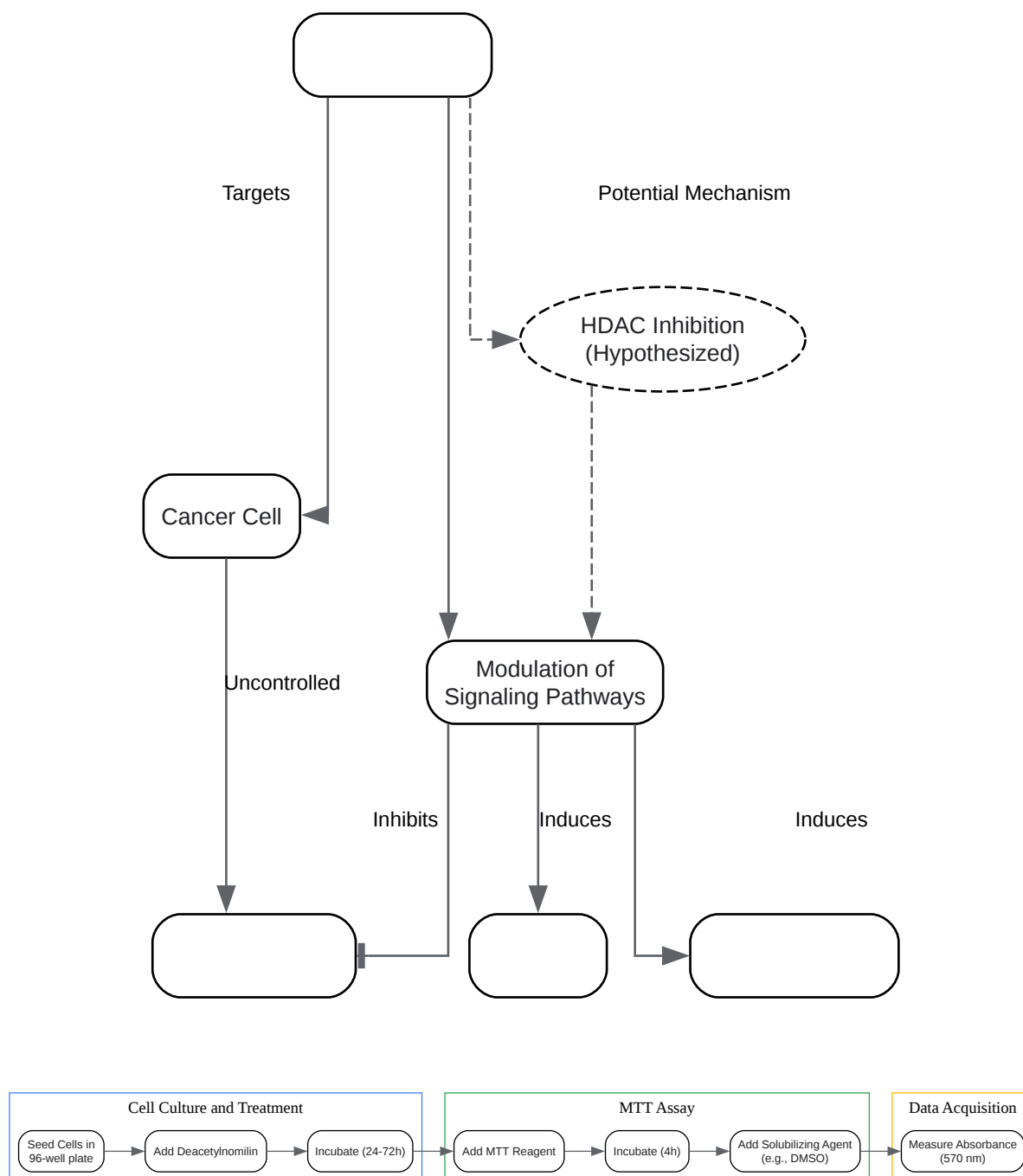
Compound	Cancer Cell Line	Cancer Type	IC50 Value (after 72h)	Reference
Limonin	Panc-28	Pancreatic Cancer	< 50 μ M	[2]
Nomilin	Panc-28	Pancreatic Cancer	< 50 μ M	[2]
Limonexic Acid	Panc-28	Pancreatic Cancer	< 50 μ M	[2]
Limonoid Glucoside Mixture	SKOV-3	Ovarian Cancer	Partial inhibitory effect at 100 μ g/mL	[3]

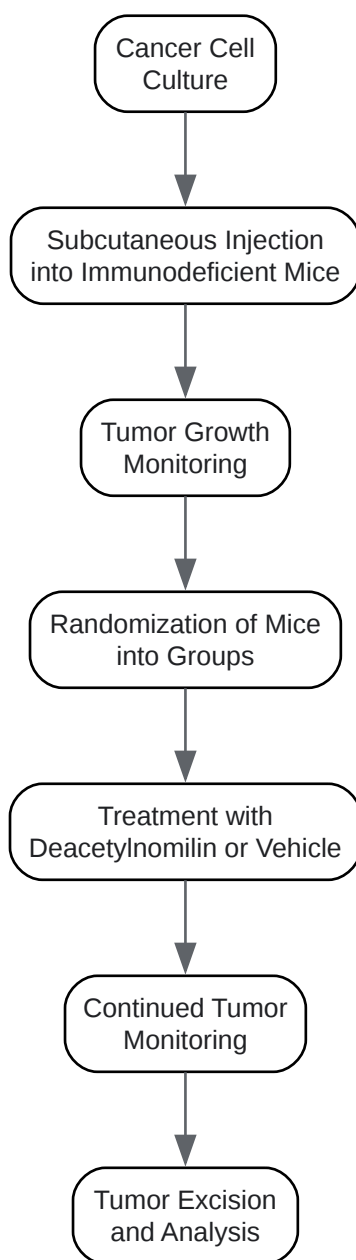
Mechanism of Action: Unraveling the Signaling Pathways

The precise molecular mechanisms underpinning **Deacetylномilin**'s anticancer effects are an active area of investigation. Current research on citrus limonoids suggests a multi-faceted approach involving the induction of apoptosis (programmed cell death) and cell cycle arrest.[1] [4]

While a definitive link has not been established, one prevailing hypothesis is that certain natural compounds, including those with structural similarities to limonoids, may exert their effects through the inhibition of histone deacetylases (HDACs). HDACs are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression. Their inhibition can lead to the re-expression of tumor suppressor genes, ultimately inducing apoptosis and inhibiting tumor growth. However, direct evidence of **Deacetylномilin**'s activity as an HDAC inhibitor is currently lacking in the scientific literature.

The general proposed mechanism for citrus limonoids involves the modulation of key signaling pathways that regulate cell survival and proliferation.





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